

Boc-L-alaninol: A Technical Guide to Commercial Availability and Synthetic Applications

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Compound of Interest

Compound Name: *Boc-L-Alaninol*

Cat. No.: *B558388*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, physicochemical properties, and key synthetic applications of **Boc-L-alaninol**. A vital chiral building block, N-**Boc-L-alaninol** is extensively utilized in peptide synthesis and the development of novel therapeutics. Its tert-butoxycarbonyl (Boc) protecting group offers stability and allows for selective deprotection under mild acidic conditions, rendering it an invaluable intermediate in complex organic synthesis.^{[1][2][3]}

Commercial Availability

Boc-L-alaninol is readily available from a variety of chemical suppliers. The purity and price can vary, and it is typically sold in quantities ranging from grams to kilograms. Below is a summary of offerings from several prominent suppliers.

Table 1: Commercial Suppliers of **Boc-L-alaninol**

Supplier	Purity	Quantity	Price (USD)	CAS Number
AKSci	97%	5 g	\$13	79069-13-9
25 g	\$20			
100 g	\$50			
500 g	\$150			
1 kg	\$280			
Chem-Impex	≥ 99% (GC)	-	-	79069-13-9
ChemScene	≥98%	10 g	\$5.00 - \$8.00	79069-13-9
25 g	\$10.00 - \$15.00			
Sigma-Aldrich	98%	-	-	79069-13-9
Thermo Scientific	99%	5 g	\$119.65	79069-13-9
25 g	-			
Tokyo Chemical Industry (TCI)	>98.0%(GC)(N)	-	-	79069-13-9

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to consult the supplier's website for the most current pricing and availability. This list is not exhaustive.

Physicochemical Properties

Boc-L-alaninol is typically a white to off-white crystalline powder.^[1] Its key properties are summarized below.

Table 2: Physicochemical Data for **Boc-L-alaninol**

Property	Value
CAS Number	79069-13-9[1][4][5]
Molecular Formula	C ₈ H ₁₇ NO ₃ [1][4][5]
Molecular Weight	175.23 g/mol [4][6]
Appearance	White to off-white powder or crystals[1]
Melting Point	53 - 64 °C[1][7]
Optical Rotation	[α] ²⁰ /D -9.5 to -11.5° (c=1 in chloroform)[1]
Purity	≥97% to ≥99%[1][4][5][7]
Storage	0-8°C[1]

Applications in Research and Development

N-**Boc-L-alaninol** serves as a crucial intermediate in several key areas of chemical and pharmaceutical research:

- **Peptide Synthesis:** It is a fundamental building block in the synthesis of peptides. The Boc protecting group prevents unwanted reactions at the amino terminus during the coupling of amino acid residues.[1][3]
- **Drug Development:** This compound is used to create novel therapeutic agents.[1] Its incorporation into molecules can enhance pharmacological properties.[8]
- **Chiral Building Block:** As a chiral molecule, it is essential for the enantioselective synthesis of complex organic molecules and active pharmaceutical ingredients (APIs).[2]

Experimental Protocols: Synthesis of N-Boc-L-alaninol

The synthesis of N-**Boc-L-alaninol** is commonly achieved from the readily available starting material, L-alanine. The following protocols describe a widely used three-step method.[2][9]

Workflow for the Synthesis of N-**Boc-L-alaninol**



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Caption: A three-step synthesis of N-**Boc-L-alaninol** from L-alanine.

Table 3: Summary of Synthetic Steps and Yields

Step	Product	Reagents	Yield (%)
1. Esterification	L-Alanine methyl ester hydrochloride	L-Alanine, Methanol, Thionyl chloride	99.6% ^[2] ^[9]
2. Boc Protection	N-Boc-L-alanine methyl ester	L-Alanine methyl ester hydrochloride, Di-tert-butyl dicarbonate, Triethylamine	92.2% ^[2]
3. Reduction	N-Boc-L-alaninol	N-Boc-L-alanine methyl ester, Sodium borohydride, Calcium chloride	95.8% ^[2]

Detailed Methodology

Step 1: Esterification of L-Alanine

- Under an ice bath, slowly add 131 mL of thionyl chloride to a flask containing L-alanine in methanol, with mechanical stirring.^[9]
- Set up a gas absorption device and reflux the mixture for 5-8 hours.^[9]
- Monitor the reaction completion using Thin Layer Chromatography (TLC).
- Upon completion, evaporate the methanol under reduced pressure.^[9]

- Wash the residue with toluene (3 x 120 mL) and evaporate the remaining toluene under reduced pressure to yield L-alanine methyl ester hydrochloride as a white solid.[9]

Step 2: Boc Protection of L-Alanine Methyl Ester

- To a 2L three-neck flask, add 167g of L-alanine methyl ester hydrochloride, 242g of triethylamine, and 1L of dichloromethane.[9]
- Slowly add 313g of di-tert-butyl dicarbonate, followed by an additional 200mL of dichloromethane.[9]
- Allow the reaction to proceed at room temperature for 5 hours.
- Monitor the reaction by TLC.
- Once complete, quench the reaction with water.
- Separate the dichloromethane layer and extract the aqueous layer with dichloromethane (2 x 500 mL).[9]
- Combine the organic layers and process to isolate N-Boc-L-alanine methyl ester.

Step 3: Reduction to N-**Boc-L-alaninol**

- In a 2L three-neck flask, add 134g of crushed calcium chloride to 400mL of methanol and 500mL of tetrahydrofuran.[9]
- Cool the mixture in an ice bath and stir for 30 minutes.
- Add 92g of sodium borohydride in batches.[9]
- Slowly add a solution of 224g of N-Boc-L-alanine methyl ester dissolved in 200mL of tetrahydrofuran.[9]
- Gradually raise the temperature to 70°C and maintain for 15-20 hours.[9]
- Monitor the reaction by TLC.

- After completion, pour the reaction mixture into a large amount of ice water and filter the solid residue to obtain N-**Boc-L-alaninol**.^[9]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. benchchem.com [benchchem.com]
- 3. nbinnco.com [nbinnco.com]
- 4. chemscene.com [chemscene.com]
- 5. N-Boc-L-alaninol, 99% 5 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 6. Boc-L-Alaninol - CAS - 79069-13-9 | Axios Research [axios-research.com]
- 7. 79069-13-9 Boc-L-Alaninol AKSci J92720 [aksci.com]
- 8. chemimpex.com [chemimpex.com]
- 9. Page loading... [wap.guidechem.com]
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